

ONO-2920632: Essential Procedures for Safe Disposal and Handling

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Compound of Interest

Compound Name: ONO-2920632

Cat. No.: B15584713

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For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the proper disposal of the research compound **ONO-2920632**. Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

ONO-2920632 is an orally active and central nervous system (CNS)-penetrant TREK activator intended for research use only.

I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **ONO-2920632** is provided below. This information is critical for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
Chemical Name	ONO-2920632
Synonyms	VU6011887
CAS Number	2230296-66-7
Molecular Formula	C ₁₅ H ₁₀ F ₄ N ₄ O ₂
Molecular Weight	354.26 g/mol
Appearance	Solid
Storage Temperature	Recommended: -20°C

II. Personal Protective Equipment (PPE) and Handling

Before handling **ONO-2920632**, all personnel must be equipped with the appropriate personal protective equipment.

Required PPE:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Impervious protective gloves.
- Body Protection: Laboratory coat or other impervious clothing.
- Respiratory Protection: A suitable respirator should be used, especially in areas with inadequate ventilation.

Handling Precautions:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.

- Ensure adequate ventilation and use in a well-ventilated area, such as a chemical fume hood.
- Wash hands thoroughly after handling.

III. Step-by-Step Disposal Procedures

The disposal of **ONO-2920632** and its containers must be conducted in accordance with local, state, and federal regulations. The following is a step-by-step guide for its proper disposal:

- Waste Identification and Segregation:
 - Characterize the waste stream containing **ONO-2920632**. This includes the compound itself, any contaminated labware (e.g., vials, pipette tips), and solutions.
 - Segregate the waste into appropriate, clearly labeled containers. Do not mix with incompatible waste materials.
- Containerization:
 - Use chemically resistant, leak-proof containers for all **ONO-2920632** waste.
 - Ensure containers are sealed and properly labeled with the chemical name ("**ONO-2920632**"), CAS number (2230296-66-7), and any associated hazard warnings.
- Disposal of Unused Product:
 - Unused or surplus **ONO-2920632** should be disposed of through a licensed professional waste disposal service.
 - Do not attempt to dispose of the solid compound directly into the trash or down the drain.
- Disposal of Contaminated Materials:
 - All disposable labware and materials that have come into contact with **ONO-2920632** should be considered chemical waste.
 - Place these materials in a designated, labeled hazardous waste container.

- Decontamination of Reusable Labware:
 - Thoroughly decontaminate any reusable labware that has been in contact with **ONO-2920632** using an appropriate solvent and cleaning procedure.
 - Collect the rinsate and dispose of it as hazardous waste.

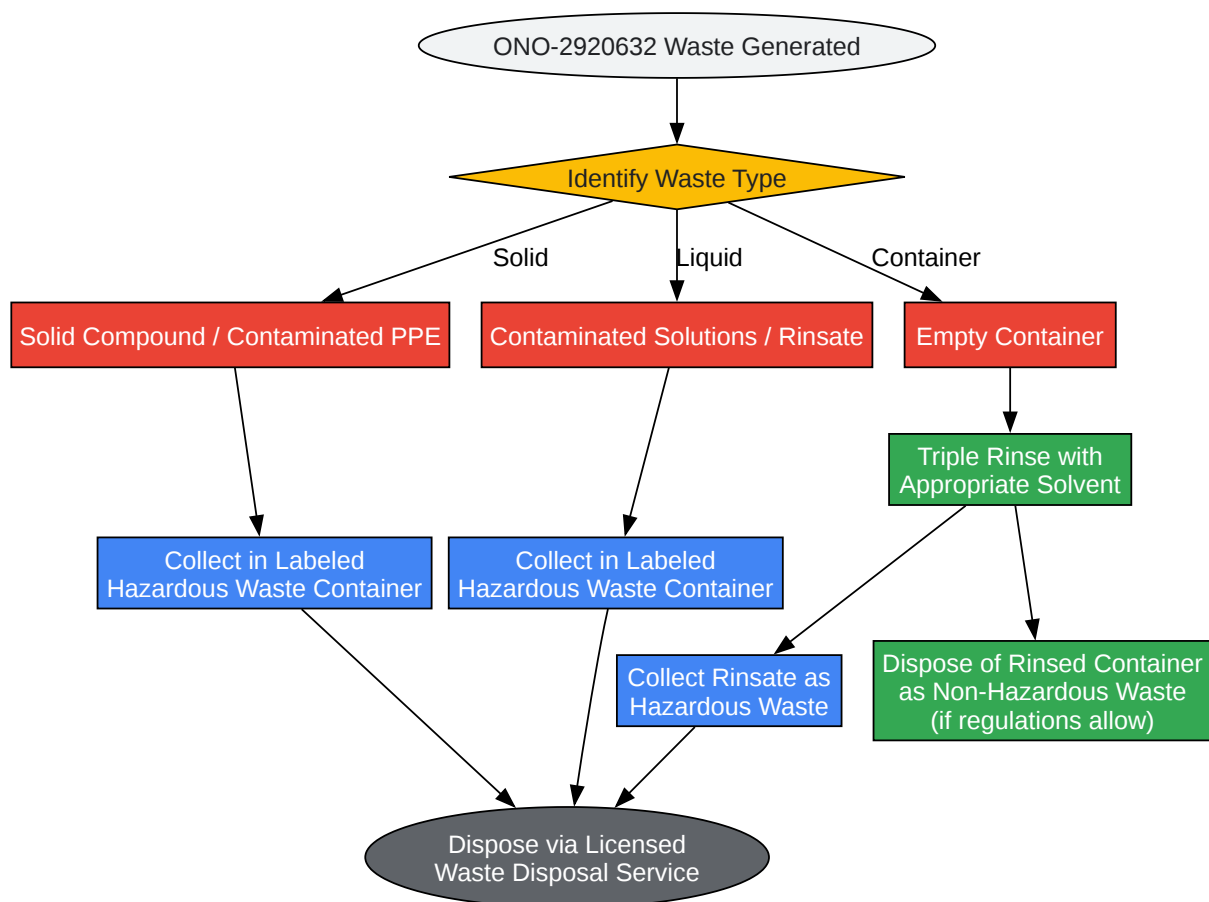
IV. Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and decontaminating agent.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ONO-2920632** and associated materials.



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Caption: Disposal workflow for **ONO-2920632**.

Disclaimer: This document provides guidance based on available information for a research chemical. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal policies and procedures, and refer to the full Safety Data Sheet (SDS) for complete safety information.

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